

# A Technical Guide to Bis-Mal-Lysine-PEG4-TFP Ester: Properties and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Bis-Mal-Lysine-PEG4-TFP ester**

Cat. No.: **B8106448**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, molecular characteristics, and common applications of **Bis-Mal-Lysine-PEG4-TFP ester**, a heterotrifunctional crosslinker crucial in bioconjugation and drug development.

## Core Molecular Characteristics

**Bis-Mal-Lysine-PEG4-TFP ester** is a versatile crosslinking reagent featuring three distinct reactive functionalities: two maleimide groups and one tetrafluorophenyl (TFP) ester. This unique architecture allows for the sequential or simultaneous conjugation of molecules containing thiol and amine groups. The central lysine core provides a branched structure, while the hydrophilic polyethylene glycol (PEG4) spacer enhances solubility in aqueous environments and reduces potential immunogenicity.[1][2][3]

A summary of the key quantitative data for this reagent is presented in the table below.

Property	Value	Reference
Molecular Weight	843.77 g/mol	[2][4][5]
Chemical Formula	C <sub>37</sub> H <sub>45</sub> F <sub>4</sub> N <sub>5</sub> O <sub>13</sub>	[1][2][5]
CAS Number	1426164-53-5	[1][3][6]
Purity	>98%	[1][5][6]

# Reaction Chemistry and Experimental Protocols

The utility of **Bis-Mal-Lysine-PEG4-TFP ester** lies in the specific reactivity of its terminal groups.

- Maleimide Groups: The two maleimide groups react specifically with sulphydryl (thiol) groups to form stable thioether bonds. This reaction is most efficient in the pH range of 6.5 to 7.5.[1][6][7] Above pH 7.5, the maleimide groups may also react with primary amines.[6][7]
- TFP Ester: The 2,3,5,6-tetrafluorophenyl (TFP) ester is a highly reactive group that readily couples with primary and secondary amines to form stable amide bonds.[6] TFP esters are often preferred over N-hydroxysuccinimidyl (NHS) esters due to their greater hydrolytic stability and higher reactivity with amines, with an optimal reaction pH of 7.5 to 8.0.[6][7]

General Experimental Protocol for a Two-Step Conjugation:

- Thiol Reaction:
  - Dissolve the thiol-containing molecule (e.g., a peptide or reduced antibody) in a suitable buffer at a pH of 6.5-7.5.
  - Dissolve the **Bis-Mal-Lysine-PEG4-TFP ester** in a water-miscible organic solvent such as DMSO or DMF.
  - Add the crosslinker solution to the thiol-containing molecule at a desired molar ratio.
  - Allow the reaction to proceed for 1-2 hours at room temperature or overnight at 4°C.
  - Purify the maleimide-reacted intermediate using size exclusion chromatography or dialysis to remove unreacted crosslinker.
- Amine Reaction:
  - Adjust the pH of the purified intermediate to 7.5-8.0.
  - Add the amine-containing molecule (e.g., a protein or drug) to the reaction mixture.
  - Allow the reaction to proceed for 2-4 hours at room temperature.

- Quench the reaction by adding an excess of a primary amine-containing buffer, such as Tris.
- Purify the final conjugate using an appropriate chromatography method.

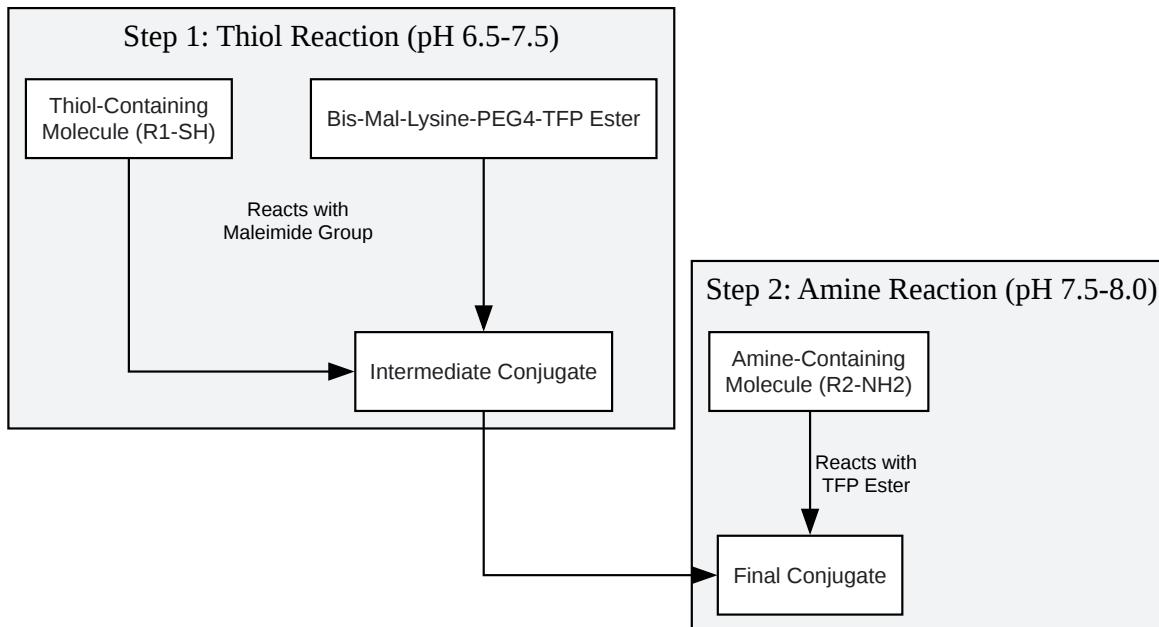
## Key Applications

The unique structure of **Bis-Mal-Lysine-PEG4-TFP ester** makes it a valuable tool in several advanced applications:

- Antibody-Drug Conjugates (ADCs): This crosslinker is ideal for creating ADCs.[3][6][7] The maleimide groups can react with reduced disulfide bonds in the antibody's hinge region, while the TFP ester can be used to attach a potent drug molecule.
- Protein Crosslinking and Immobilization: It can be used to link two different thiol-containing proteins or to immobilize a thiol-containing protein onto an amine-functionalized surface.[3][6][7]
- PROTAC Development: In the field of PROteolysis TArgeting Chimeras (PROTACs), this linker can be used to connect a target-binding ligand and an E3 ligase-binding ligand.
- Multifunctional Probe Design: The reagent is suitable for constructing multifunctional probes for diagnostic and imaging applications.[3]

## Visualizing the Reaction Scheme

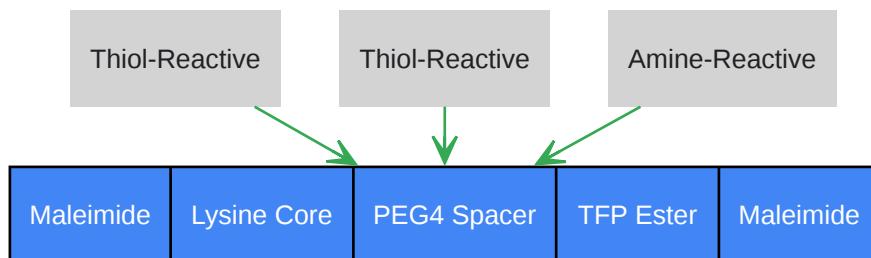
The following diagram illustrates the general workflow for using **Bis-Mal-Lysine-PEG4-TFP ester** to conjugate a thiol-containing molecule and an amine-containing molecule.



[Click to download full resolution via product page](#)

Conjugation workflow using **Bis-Mal-Lysine-PEG4-TFP ester**.

The following diagram illustrates the structural components of the **Bis-Mal-Lysine-PEG4-TFP ester**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bis-Mal-Lysine-PEG4-TFP ester, 1426164-53-5 | BroadPharm [broadpharm.com]
- 2. Bis-MAL-Lysine-dPEG®4-TFP ester | Sigma-Aldrich [sigmaaldrich.com]
- 3. Bis-Mal-Lysine-PEG4-TFP ester, CAS 1426164-53-5 | AxisPharm [axispharm.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. labsolu.ca [labsolu.ca]
- 6. vectorlabs.com [vectorlabs.com]
- 7. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [A Technical Guide to Bis-Mal-Lysine-PEG4-TFP Ester: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8106448#molecular-weight-of-bis-mal-lysine-peg4-tfp-ester]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)